

Safe Disposal of Reactive Yellow 17: A Procedural Guide

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Compound of Interest

Compound Name: Reactive yellow 17

Cat. No.: B1585502

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For laboratory professionals engaged in research, scientific analysis, and drug development, the meticulous management and disposal of chemical reagents such as **Reactive Yellow 17** are fundamental to maintaining a safe and compliant laboratory environment. This document provides a comprehensive, step-by-step guide for the proper disposal of **Reactive Yellow 17**, ensuring adherence to safety protocols and regulatory standards.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is imperative to handle **Reactive Yellow 17** with the appropriate Personal Protective Equipment (PPE) to minimize exposure risks and prevent contamination.^[1]

General Handling Guidelines:

- Ventilation: Always handle **Reactive Yellow 17** in a well-ventilated area to prevent the formation and inhalation of dust and aerosols.^[1]
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety glasses or goggles.^{[1][2]}
 - Hand Protection: Use chemical-resistant gloves.^{[1][2]}
 - Respiratory Protection: If dust is generated, an approved dust or mist respirator is required.^{[1][2]}

- Protective Clothing: A lab coat or other suitable protective clothing should be worn to prevent skin contact.[\[1\]](#)
- Hygiene: Adhere to good industrial hygiene practices. Avoid eating, drinking, or smoking in areas where chemicals are handled. Thoroughly wash hands after handling.[\[1\]](#)

Quantitative Data and Physical Properties

A summary of the key quantitative and physical data for **Reactive Yellow 17** is provided below for easy reference.

Property	Value
Chemical Name	Reactive Yellow 17
CAS Number	20317-19-5
Molecular Formula	C20H20K2N4O12S3
Molecular Weight	682.784 g/mol
Appearance	Yellow Powder
Solubility in Water	> 100 g/L at 25°C
pH Value	4.5 - 6.5
Oral LD50 (Rat)	> 5000 mg/kg
Skin Irritation	Not an irritant
Eye Irritation	Slightly irritant

Note: Data sourced from various safety data sheets.[\[2\]](#)[\[3\]](#)

Spill Management Protocol

In the event of a spill, prompt and appropriate action is necessary to contain and clean the affected area.

Step-by-Step Spill Cleanup:

- Evacuate and Secure: Immediately evacuate all non-essential personnel from the spill area.
[1]
- Ventilate: Ensure the area is well-ventilated.[1]
- Containment: Prevent the spill from spreading and entering drains or waterways.[1]
- Cleanup: For solid spills, carefully sweep up the material, avoiding the generation of dust.[1]
Place the collected material into a suitable, sealed, and properly labeled container for disposal.[1]
- Decontamination: Clean the spill area with water. Collect the cleaning water for disposal as hazardous waste.

Detailed Disposal Protocol

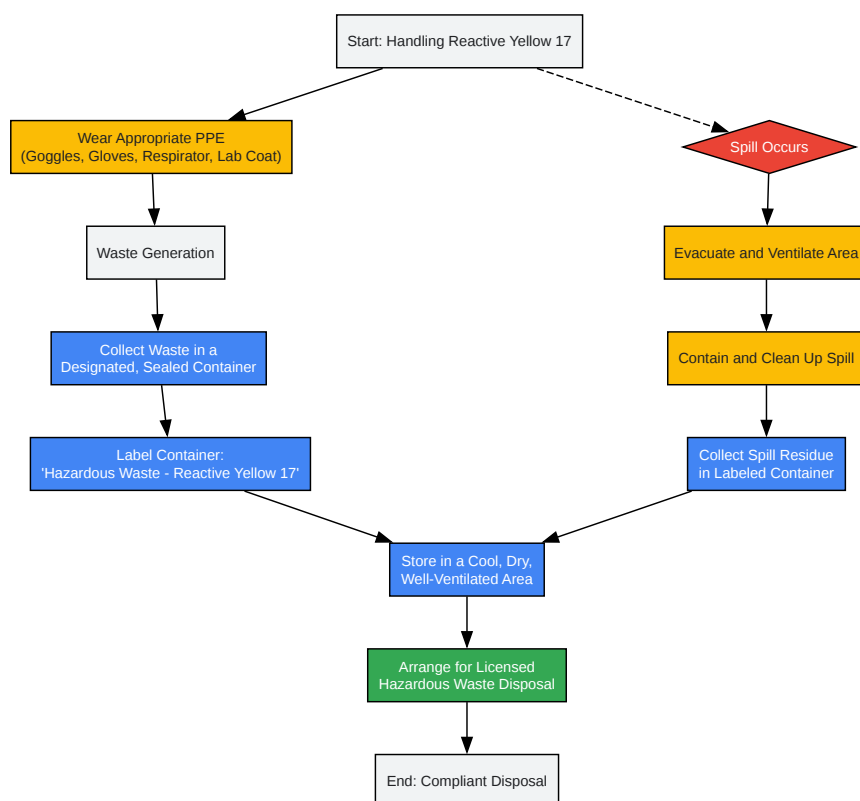
The disposal of **Reactive Yellow 17** must be conducted in strict compliance with all local, state, and federal regulations. Direct disposal into the sewer system or regular trash is prohibited.[1]

Step-by-Step Disposal Procedure:

- Waste Collection: Collect waste **Reactive Yellow 17** in a designated, sturdy, and leak-proof container that is chemically compatible with the substance.
- Containerization: The container must be kept tightly sealed, except when adding waste.
- Labeling: Clearly label the container as "Hazardous Waste" and include the full chemical name "**Reactive Yellow 17**" and the approximate quantity.
- Storage: Store the waste container in a cool, dry, and well-ventilated area, away from incompatible materials.
- Licensed Disposal: Arrange for the collection and disposal of the hazardous waste through a licensed and certified hazardous waste disposal company. This is a critical step to ensure regulatory compliance and environmental protection.[1] The material may be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[4]

Disposal Procedure Workflow

The following diagram illustrates the logical workflow for the proper disposal of **Reactive Yellow 17**.



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Caption: Workflow for the safe handling and disposal of **Reactive Yellow 17**.

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